

# N-Cyclohexyl-3-aminopropanesulfonic Acid (CAPS): A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name:	3-(Cyclohexylamino)-1-propanesulfonic acid sodium salt
Cat. No.:	B15548132

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## Abstract

This technical guide provides an in-depth exploration of N-Cyclohexyl-3-aminopropanesulfonic acid (CAPS), a versatile zwitterionic buffer crucial for a multitude of applications in biochemical and molecular biology research. With a focus on practical utility for researchers, scientists, and drug development professionals, this document elucidates the core physicochemical properties of CAPS, its mechanism of action as a buffering agent, and its principal applications. Detailed, field-proven protocols for the preparation and use of CAPS buffer in Western blotting and protein sequencing are provided, underscored by an emphasis on scientific integrity and experimental reproducibility. This guide aims to be an authoritative resource, bridging theoretical knowledge with practical application to empower researchers in their experimental design and execution.

## Introduction: The Critical Role of Buffering in Biological Systems

Precise pH control is a cornerstone of successful biochemical experimentation. Biological molecules, particularly proteins and nucleic acids, possess ionizable groups, and their structure and function are exquisitely sensitive to fluctuations in hydrogen ion concentration. The use of

buffering agents is therefore indispensable for maintaining a stable pH environment, thereby ensuring the integrity and activity of macromolecules and the validity of experimental outcomes.

N-Cyclohexyl-3-aminopropanesulfonic acid, commonly known as CAPS, has emerged as a vital tool in the biochemist's arsenal. While not one of the original "Good's buffers," it shares their desirable characteristics: high water solubility, minimal interference with biological processes, and a pKa that makes it particularly suitable for maintaining alkaline conditions.<sup>[1]</sup> This guide will delve into the specific attributes that make CAPS an optimal choice for a range of specialized applications.

## Physicochemical Properties of N-Cyclohexyl-3-aminopropanesulfonic Acid

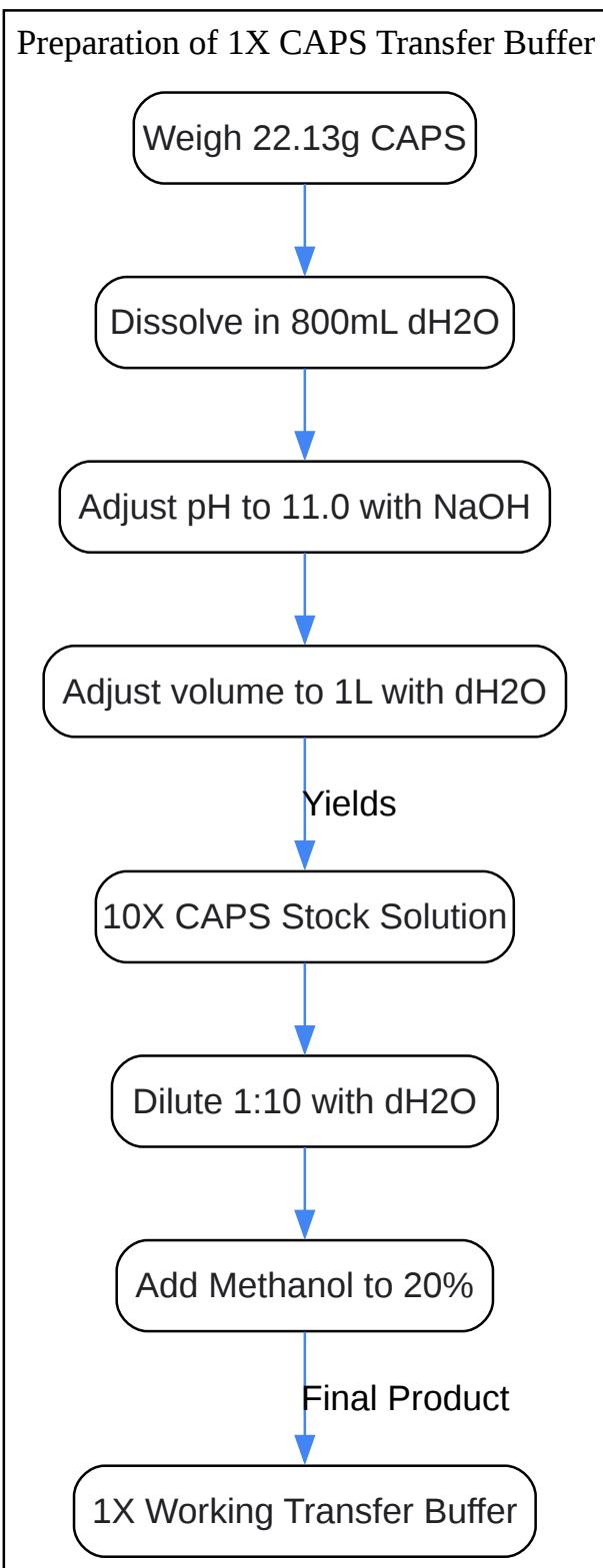
CAPS is a white crystalline powder with the chemical formula C9H19NO3S.<sup>[2][3][4]</sup> Its zwitterionic nature, conferred by the presence of both a sulfonic acid group and a secondary amine, is central to its buffering capacity.<sup>[4]</sup> A summary of its key quantitative properties is presented in Table 1.

Table 1: Core Physicochemical Properties of CAPS

Property	Value	Source(s)
Molecular Weight	221.32 g/mol	[1][2][4][5][6][7]
pKa (at 25°C)	10.4	[1][5][8]
Effective Buffering pH Range	9.7 - 11.1	[4][5][6][8]
Appearance	White crystalline powder	[2][4][9][10]
Solubility in Water	~9 g/100 mL (20°C)	[1]
Melting Point	>300 °C	[1][11]

The high pKa of CAPS is a direct consequence of its molecular structure. The cyclohexyl group, being electron-donating, increases the basicity of the adjacent amine group, thereby elevating its pKa. This positions CAPS as an ideal buffer for experimental systems that require a stable, alkaline pH, a condition where many other common biological buffers are ineffective.

Below is a diagram illustrating the chemical structure of N-Cyclohexyl-3-aminopropanesulfonic acid.



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Caption: Workflow for preparing 1X CAPS transfer buffer from a 10X stock.

## Safety and Handling

CAPS may cause skin, eye, and respiratory irritation. [12][13] It is essential to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. [12][13][14] In case of contact, rinse the affected area thoroughly with water. [13][14] For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the manufacturer. [12][13][14]

## Conclusion

N-Cyclohexyl-3-aminopropanesulfonic acid is a high-pKa, zwitterionic buffer that offers significant advantages for a range of biochemical applications, most notably in Western blotting and protein sequencing. Its ability to maintain a stable alkaline pH with minimal interference in biological systems makes it an invaluable tool for researchers. By understanding the physicochemical principles that govern its function and by adhering to robust, well-reasoned protocols, scientists can effectively leverage the power of CAPS to achieve reliable and reproducible experimental results.

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